

Essential Safety and Operational Guide for 1-(2-Bromophenyl)ethylamine

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Compound of Interest

Compound Name: 1-(2-Bromophenyl)ethylamine

Cat. No.: B040971

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **1-(2-Bromophenyl)ethylamine**. It is intended for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety.

Chemical Identifier:

- Name: **1-(2-Bromophenyl)ethylamine**
- Synonyms: 1-(2-bromophenyl)ethanamine[1]
- CAS Number: 113899-55-1[1]

Hazard Identification and Classification

1-(2-Bromophenyl)ethylamine is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage.[2][3] [4] / H315: Causes skin irritation.[1][5]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[3][4] / H319: Causes serious eye irritation.[1][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1][5]

Signal Word: Danger[2][4] or Warning[1][5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.	European Standard EN 166.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or splash potential, use chemical-resistant coveralls.	
Respiratory Protection	Not typically required for small-scale laboratory use with adequate engineering controls. For large-scale use, emergencies, or in poorly ventilated areas, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) is necessary.[6]	

Operational Protocol: Step-by-Step Handling Procedure

This protocol outlines the key steps for safely handling **1-(2-Bromophenyl)ethylamine** in a laboratory setting.

1. Engineering Controls:

- All handling of **1-(2-Bromophenyl)ethylamine** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[7][8]

- An eyewash station and safety shower must be readily accessible in the immediate work area.[\[2\]](#)

2. Pre-Handling Checks:

- Verify the integrity of the chemical container.
- Ensure all required PPE is available and in good condition.
- Confirm the chemical fume hood is functioning correctly.

3. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- Carefully open the container within the chemical fume hood.
- Use appropriate tools (e.g., spatula, pipette) to handle the chemical, avoiding direct contact.
- Avoid creating dust or aerosols.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[5\]](#)

4. Post-Handling Procedures:

- Securely close the container.
- Decontaminate all surfaces and equipment that came into contact with the chemical.
- Remove and properly dispose of contaminated gloves and other disposable PPE.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[7\]](#)

Emergency Procedures

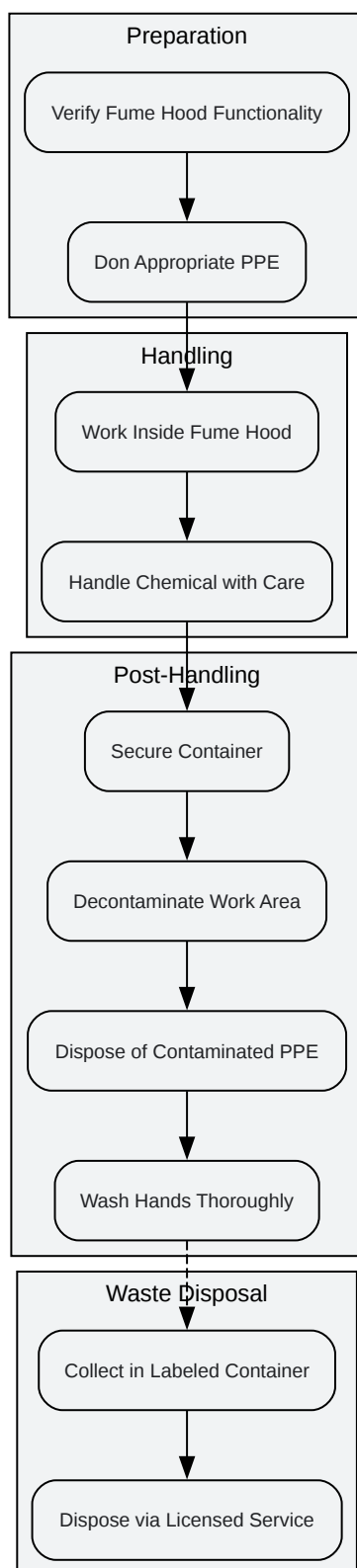
Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention. [2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [5]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [1]

Disposal Plan

1-(2-Bromophenyl)ethylamine and any materials contaminated with it are considered hazardous waste.

- Waste Collection: Collect all waste in a designated, properly labeled, and sealed container.
- Disposal Route: Dispose of the waste through a licensed professional waste disposal service.[\[8\]](#) Do not dispose of it down the drain.[\[9\]](#)
- Regulatory Compliance: All disposal activities must comply with federal, state, and local regulations.[\[8\]](#)

Workflow for Handling 1-(2-Bromophenyl)ethylamine



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Caption: Workflow for the safe handling and disposal of **1-(2-Bromophenyl)ethylamine**.

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